

Application Notes and Protocols: PI4KIIIbeta-IN-10 Solubility and In Vivo Preparation

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Compound of Interest

Compound Name: PI4KIIIbeta-IN-10

Cat. No.: B1139376

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These notes provide detailed information and protocols for the use of **PI4KIIIbeta-IN-10**, a potent and selective inhibitor of Phosphatidylinositol 4-Kinase III Beta (PI4KIIIβ). The following sections cover its physicochemical properties, solubility characteristics, and step-by-step instructions for preparing solutions for both in vitro and in vivo studies.

Physicochemical and Biological Properties

PI4KIIIbeta-IN-10 is a highly potent inhibitor of PI4KIIIβ with an IC₅₀ of 3.6 nM.^{[1][2][3]} It demonstrates significant selectivity, with only weak inhibition of related lipid kinases such as PI3KC2γ, PI3Kα, and PI4KIIIα, and less than 20% inhibition of PI4K2α, PI4K2β, and PI3Kβ at concentrations up to 20 μM.^{[1][2][4]} This selectivity makes it a valuable tool for studying the specific roles of PI4KIIIβ in various cellular processes.

Property	Value	References
Molecular Weight	475.58 g/mol	[1][2]
Formula	C ₂₂ H ₂₅ N ₃ O ₅ S ₂	[1][2]
CAS Number	1881233-39-1	[1][2]
Appearance	White to off-white solid	[1]
IC ₅₀ (PI4KIIIβ)	3.6 nM	[1][2][3]

Solubility Data

The solubility of **PI4KIIIbeta-IN-10** is a critical factor for its effective use in experiments. It is largely insoluble in water but shows good solubility in organic solvents like DMSO and ethanol. [\[2\]](#)

Solvent	Concentration	Notes	References
DMSO	≥ 95 mg/mL (199.75 mM)	Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. Sonication or warming may be required.	[1] [2]
Ethanol	12 mg/mL	-	[2]
Water	Insoluble	-	[2]

Experimental Protocols

This protocol outlines the preparation of a high-concentration stock solution in DMSO, which can be further diluted in aqueous media for in vitro assays.

Materials:

- **PI4KIIIbeta-IN-10** powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **PI4KIIIbeta-IN-10** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of fresh DMSO to achieve the desired stock concentration (e.g., for a 50 mg/mL stock, add 20 µL of DMSO per 1 mg of powder).
- **Dissolution:** Vortex the solution vigorously. If particulates remain, use an ultrasonic bath or gently warm the tube to 37°C to aid dissolution.[\[1\]](#)[\[4\]](#)
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term (1 month) or -80°C for long-term (up to 2 years) storage.[\[1\]](#)[\[2\]](#)

The poor aqueous solubility of **PI4KIIIbeta-IN-10** necessitates the use of a vehicle for in vivo administration. Below are three common formulations. It is recommended to prepare these working solutions fresh on the day of use.[\[1\]](#)[\[2\]](#)

Formulation Options:

Formulation	Composition	Achievable Concentration	References
Aqueous (PEG/Tween)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	[1]
Aqueous (Cyclodextrin)	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	[1]
Oil-based	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	[1]

Procedure for Aqueous Formulation (PEG/Tween):

This protocol is for preparing 1 mL of vehicle. Scale volumes as needed.

- Prepare Stock: Start with a concentrated, clear stock solution of **PI4KIII β -IN-10** in DMSO (e.g., 25 mg/mL).
- Step 1: In a sterile tube, add 400 μ L of PEG300.
- Step 2: Add 100 μ L of your DMSO stock solution to the PEG300 and mix thoroughly until the solution is clear.[\[1\]](#)
- Step 3: Add 50 μ L of Tween-80 and mix again until the solution is homogenous and clear.[\[1\]](#)
- Step 4: Add 450 μ L of sterile saline to reach the final volume of 1 mL. Mix thoroughly.[\[1\]](#)
- Administration: The final solution should be clear. Use immediately for animal dosing.[\[2\]](#)

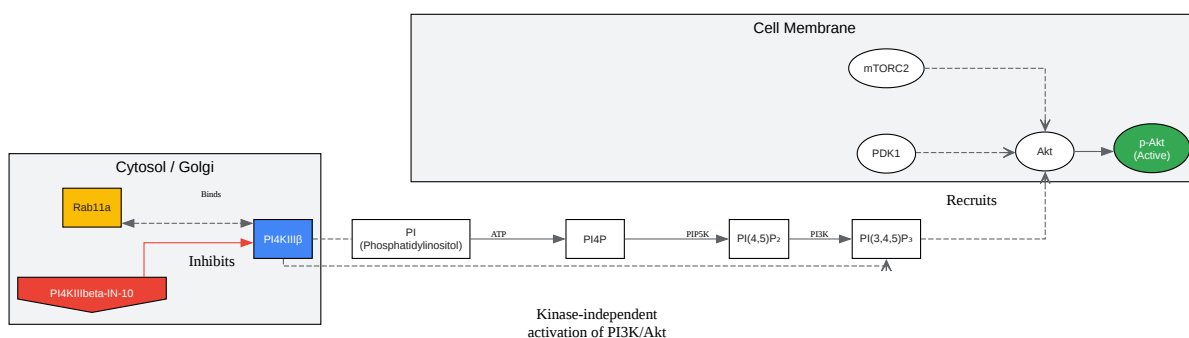
Procedure for Oil-based Formulation (Corn Oil):

This protocol is for preparing 1 mL of vehicle.

- Prepare Stock: Start with a clear stock solution of **PI4KIII β -IN-10** in DMSO (e.g., 25 mg/mL).
- Step 1: In a sterile tube, add 900 μ L of corn oil.
- Step 2: Add 100 μ L of your DMSO stock solution to the corn oil.
- Step 3: Vortex the mixture thoroughly to ensure a uniform suspension or solution.
- Administration: Use the formulation on the same day it is prepared.

Signaling Pathway and Experimental Workflow

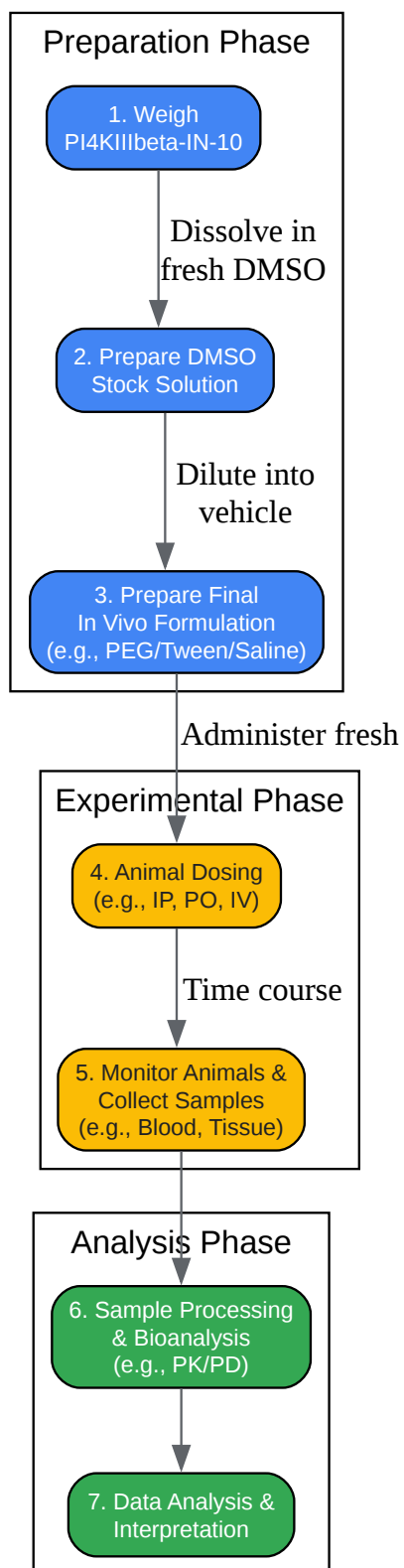
PI4KIII β is a lipid kinase that phosphorylates phosphatidylinositol (PI) to generate phosphatidylinositol 4-phosphate (PI4P).[\[5\]](#)[\[6\]](#) This PI4P pool, primarily at the Golgi apparatus, is a precursor for other critical signaling lipids like PI(4,5)P₂ and PI(3,4,5)P₃.[\[6\]](#)[\[7\]](#) PI4KIII β also plays a role in the PI3K/Akt signaling pathway, which is crucial for cell proliferation and survival. [\[5\]](#) Interestingly, PI4KIII β can activate Akt in a manner that is independent of its kinase activity but dependent on its interaction with the small GTPase Rab11a, which is involved in endosomal recycling.[\[5\]](#)



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Caption: PI4KIIIβ signaling and point of inhibition.

The following diagram illustrates a typical workflow for conducting in vivo experiments with **PI4KIIIβ-IN-10**, from compound preparation to data analysis.



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Caption: General workflow for in vivo studies.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. PI4KIII β -IN-10 | PI4KIII β inhibitor | Probechem Biochemicals [probechem.com]
- 4. glpbio.com [glpbio.com]
- 5. aacrjournals.org [aacrjournals.org]
- 6. Phosphatidylinositol 4-kinase III β regulates cell shape, migration, and focal adhesion number - PMC [pmc.ncbi.nlm.nih.gov]
- 7. PI4KIII β -Mediated Phosphoinositides Metabolism Regulates Function of the VTA Dopaminergic Neurons and Depression-Like Behavior | Journal of Neuroscience [jneurosci.org]
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